

N-Nitroso-Acebutolol-d7 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: N-Nitroso-Acebutolol-d7

Cat. No.: B12405714

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Technical Guide: N-Nitroso-Acebutolol-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data, handling procedures, and applications of **N-Nitroso-Acebutolol-d7**. The information is compiled for professionals in research and drug development who may work with this compound.

N-Nitroso-Acebutolol-d7 is the deuterated form of N-Nitroso-Acebutolol, a nitrosamine impurity of the beta-blocker drug, Acebutolol. As a stable isotope-labeled compound, it serves as a critical internal standard for the accurate quantification of N-Nitroso-Acebutolol in pharmaceutical products.^{[1][2]} Its use is essential for analytical method development, validation, and quality control to ensure the safety and compliance of Acebutolol formulations.^[1]

Quantitative Data

The following table summarizes the key quantitative and identifying information for **N-Nitroso-Acebutolol-d7**.

Property	Value	Source(s)
Chemical Name	N-(3-Acetyl-4-(2-hydroxy-3-(nitroso(propan-2-yl-d7)amino)propoxy)phenyl)butyramide	[1][3]
Molecular Formula	C ₁₈ H ₂₀ D ₇ N ₃ O ₅	[1][2][3][4]
Molecular Weight	372.5 g/mol	[1][2][3][4]
CAS Number	Not Available (NA)	[1][2][3][4]
Appearance	Not Available (NA)	[1]
LD50/LC50	>10,000 mg/kg	[1]
Storage Temperature	2-8°C (refrigerator)	[2]

Material Safety Data Sheet (MSDS) Summary

This section provides a summary of the key safety information for **N-Nitroso-Acebutolol-d7**, based on available Material Safety Data Sheets.

Hazards Identification

According to the available MSDS, **N-Nitroso-Acebutolol-d7** is not classified as a hazardous substance.[1] However, as a nitrosamine compound, it should be handled with care, as other nitrosamines are classified as probable human carcinogens. The product is intended for research and development use only.[1]

- Potential Health Effects:
 - Eye: No known significant effects.[1]
 - Skin: No known significant effects.[1]
 - Ingestion: No known significant effects.[1]
 - Inhalation: No known significant effects.[1]

- Chronic: No known significant effects.[1]

First Aid Measures

In case of exposure, the following first aid measures are recommended:

- Eyes: Immediately flush with plenty of water.[1]
- Skin: Wash off with soap and plenty of water.[1]
- Ingestion: Seek medical assistance for gastric lavage.[1]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen or artificial respiration if necessary.[1]

Firefighting Measures

- Suitable Extinguishing Media: Carbon dioxide, dry chemical powder, foam, or water spray.[1]
- Unusual Fire and Explosion Hazards: None indicated.[1]

Accidental Release Measures

- Personal Precautions: Wear a self-contained breathing apparatus and avoid dust formation.
[1]
- Spills/Leaks: Wash the area with plenty of water and ensure adequate ventilation.[1]

Handling and Storage

- Handling: Wear appropriate personal protective equipment, including surgical gloves and safety goggles.[1]
- Storage: Store in a refrigerator at 2-8°C for long-term storage.[2]

Exposure Controls and Personal Protection

- Respiratory Protection: A self-contained breathing apparatus is recommended.[1]
- Eye Protection: Wear safety goggles.[1]

- Other Protective Equipment: Standard laboratory protective clothing should be worn.[1]

Toxicological Information

The toxicological data for **N-Nitroso-Acebutolol-d7** is limited. The available information indicates an LD50/LC50 of >10,000 mg/kg.[1] No information is available regarding carcinogenicity, teratogenicity, or other specific toxicological effects.[1] It is noted that the product is not bioactive or radioactive.[1]

Experimental Protocols

As **N-Nitroso-Acebutolol-d7** is a reference standard for analytical testing, specific experimental protocols detailing its use in biological or chemical assays are not publicly available. Its primary application is in the development and validation of analytical methods, such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS), for the detection and quantification of N-Nitroso-Acebutolol in drug substances and products.[2]

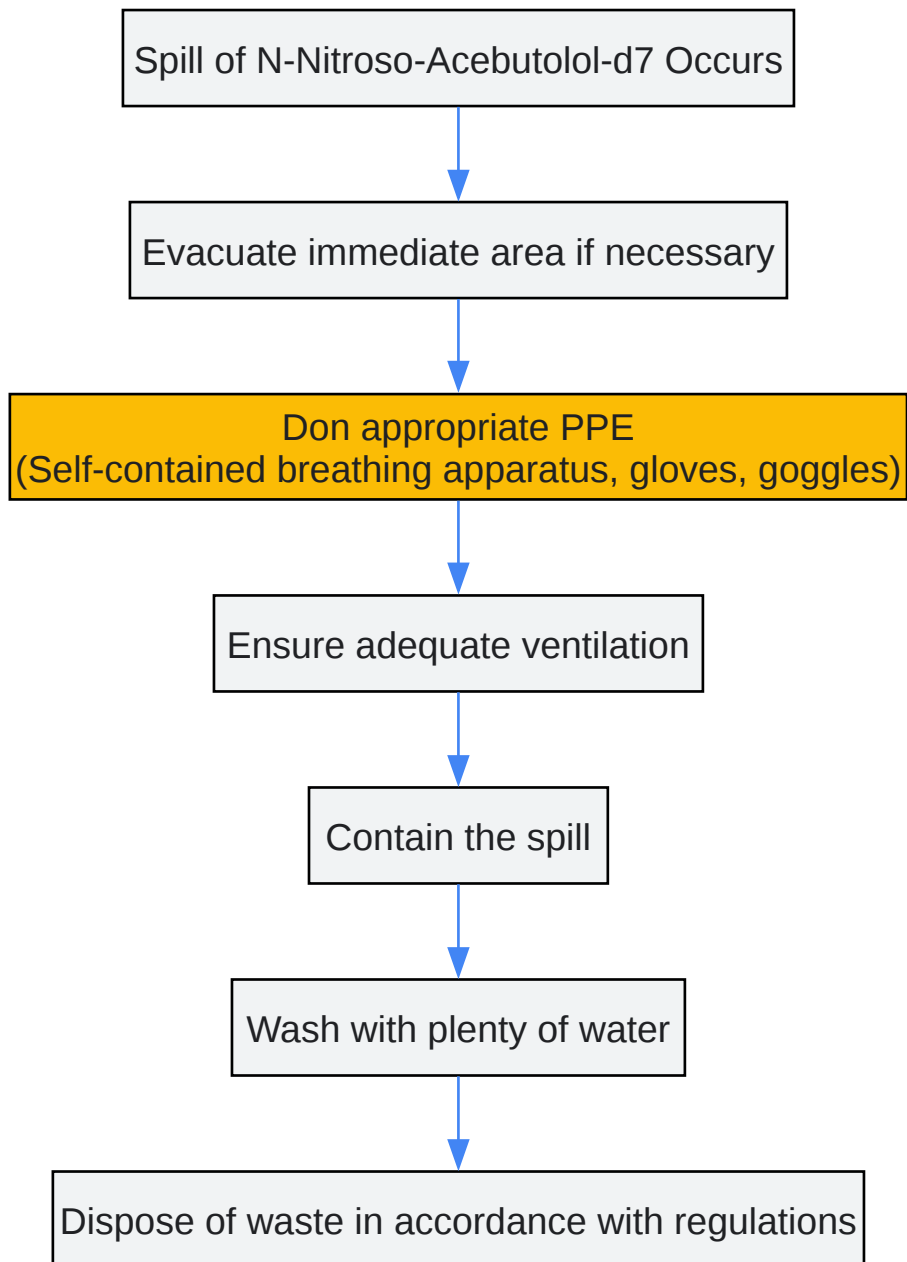
A general workflow for its use would involve:

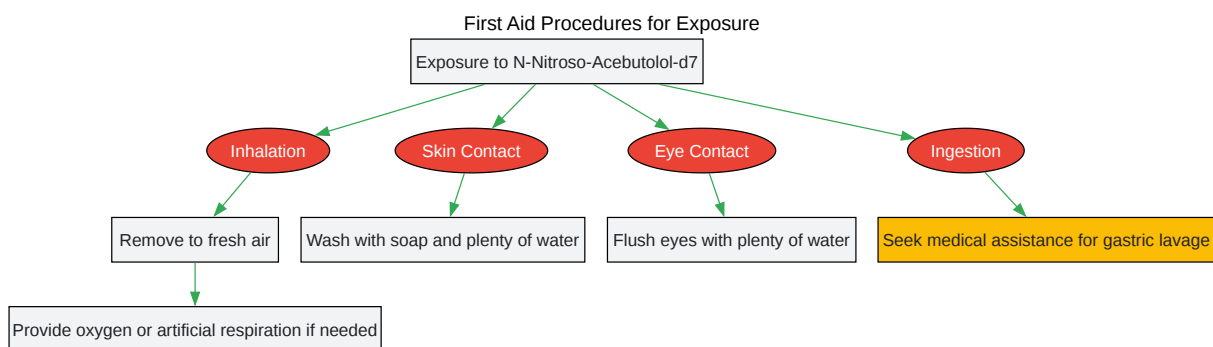
- Preparation of a Stock Solution: A precise amount of **N-Nitroso-Acebutolol-d7** is dissolved in a suitable solvent to create a stock solution of a known concentration.
- Spiking of Samples: A known volume of the stock solution is added to the sample being tested (e.g., a dissolved tablet of Acebutolol).
- Sample Analysis: The spiked sample is then analyzed using an appropriate analytical instrument. The signal from **N-Nitroso-Acebutolol-d7** is used as an internal standard to accurately quantify the amount of N-Nitroso-Acebutolol present in the original sample.

Visualizations

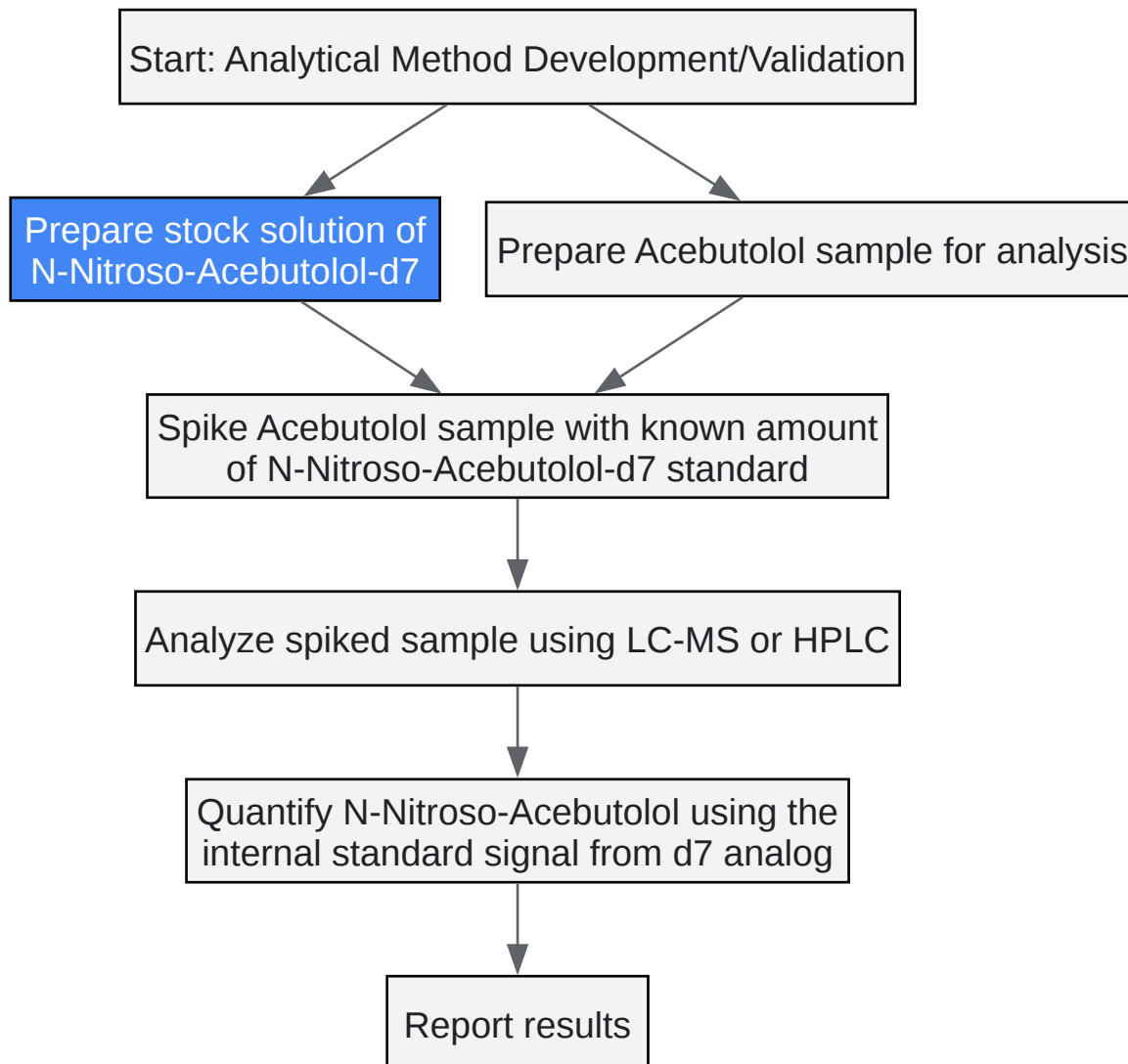
Workflow for Accidental Spills

Workflow for Accidental Spills





General Analytical Workflow Using N-Nitroso-Acebutolol-d7



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